

Application Notes & Protocols: Handling and St

Author: BenchChem Technical Support

Compound of Interest

Compound Name: 4-(Difluoromethoxy)nitrobenzene

Cat. No.: B073078

Abstract

These application notes provide a comprehensive guide for the safe and effective handling and storage of **4-(Difluoromethoxy)nitrobenzene** (CAS 1544-86-1), a key intermediate in organic synthesis. The protocols herein are designed to ensure compound integrity, maximize experimental reproducibility, and maintain proven procedures for handling, storage, and emergency response.

Introduction: The Significance of the Difluoromethoxy Moiety

4-(Difluoromethoxy)nitrobenzene is a critical building block in modern medicinal and agricultural chemistry.^{[1][2][3]} The difluoromethoxy (-OCF₂H) group in this molecule can significantly enhance metabolic stability, improve bioavailability, and modulate lipophilicity, which are key factors in drug design.^[1] The compound is used in synthesizing a wide range of biologically active compounds, including pharmaceuticals and advanced agrochemicals.^{[1][2][4]}

The nitro group can be readily reduced to an amino group, opening pathways to derivatives like 4-(Difluoromethoxy)aniline, a crucial component in the synthesis of various dyes and pigments. The compound is typically stored at room temperature, preserving its high purity (typically ≥97-98%) and ensuring the safety of laboratory personnel.^{[1][5]}

Physicochemical & Safety Profile

A thorough understanding of the compound's properties is the foundation of safe handling. The data presented below has been consolidated from multiple sources.

Key Physicochemical Data

Property	Value
CAS Number	1544-86-1
Molecular Formula	C ₇ H ₅ F ₂ NO ₃
Molecular Weight	189.12 g/mol
Appearance	Light yellow solid, powder, or lump
Melting Point	37-40 °C (lit.)
Boiling Point	~259.6 °C @ 760 mmHg
Solubility	Sparingly soluble in water (0.51 g/L at 25°C); Soluble in organic solvents
Vapor Pressure	0.0±0.5 mmHg at 25°C

Expert Insight: The melting point of 37-40 °C is a critical handling parameter.^{[1][5][6]} In warm laboratories or during summer months, this compound may melt, particularly during weighing and transfer operations.

GHS Hazard Identification & Safety

4-(Difluoromethoxy)nitrobenzene is classified as hazardous. All personnel must review the Safety Data Sheet (SDS) before work commences.

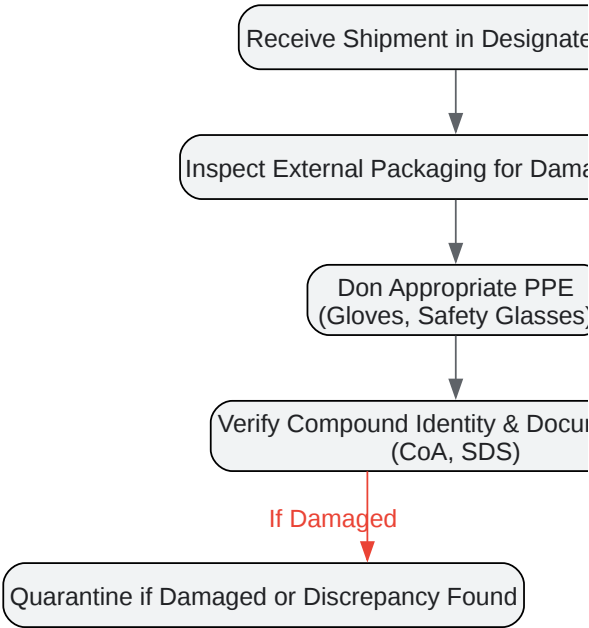
Category	Information
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: C May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fumes.P264: Wash skin thoroughly al drink or smoke when using this product.P280: Wear protective gl protection.P302+P352: IF ON SKIN: Wash with plenty of soap an EYES: Rinse cautiously with water for several minutes. Remove to do. Continue rinsing.

Protocols for Handling and Use

Adherence to the following protocols is mandatory to mitigate the risks identified in the hazard profile.

Initial Receipt and Inspection Workflow

All incoming shipments must be treated as potentially hazardous until verified. The following workflow ensures a systematic and safe intake process.



Affiliations

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Caption: Workflow for receiving and inspecting new containers.

Engineering and Personal Protective Controls

The primary method for exposure control is to handle the compound within a certified chemical fume hood.

- Engineering Controls: Always handle **4-(Difluoromethoxy)nitrobenzene** inside a chemical fume hood to control dust and vapors.^{[8][9]} Facilities should ensure proper ventilation and containment.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).^[9]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and changed immediately if contaminated.
 - Skin and Body Protection: A standard laboratory coat is required. For larger quantities or tasks with a high risk of splashing, a chemical-resistant gown is recommended.
 - Respiratory Protection: If dust formation is unavoidable or if working outside a fume hood (not recommended), a NIOSH-approved N95 dust mask is required.

Protocol for Weighing and Dispensing

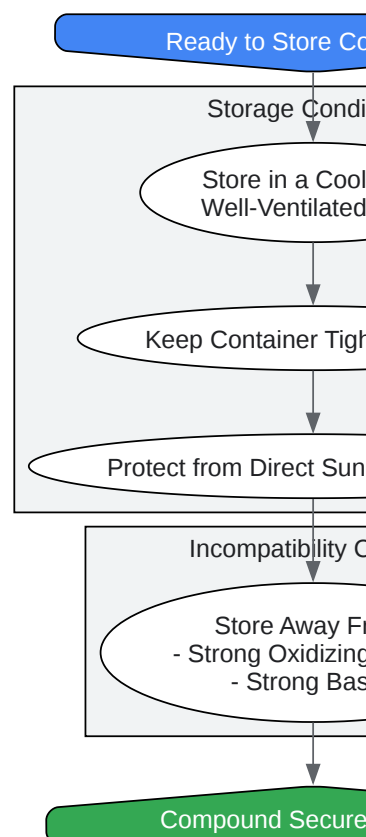
- Preparation: Ensure the analytical balance is inside a fume hood or a vented balance enclosure. Place a new weigh boat or appropriate glassware on the balance.
- Equilibration: Allow the sealed container of **4-(Difluoromethoxy)nitrobenzene** to equilibrate to room temperature before opening to prevent condensation.
- Dispensing (Solid): Using a clean spatula, carefully transfer the desired amount of solid to the weigh boat. Avoid generating dust. Close the primary container immediately after dispensing.
- Dispensing (Liquid): If the ambient temperature has melted the compound, use a calibrated pipette or syringe to transfer the liquid.
- Post-Transfer: Clean the spatula and any affected surfaces immediately.
- Waste: Dispose of the weigh boat and any contaminated materials (e.g., pipette tips) in the designated solid chemical waste container.

Storage Conditions and Stability

Proper storage is critical for maintaining the compound's integrity and preventing degradation.

Storage Protocol

The following diagram outlines the decision-making process for appropriate storage.

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Caption: Logic diagram for correct chemical storage.

Recommended Storage Parameters

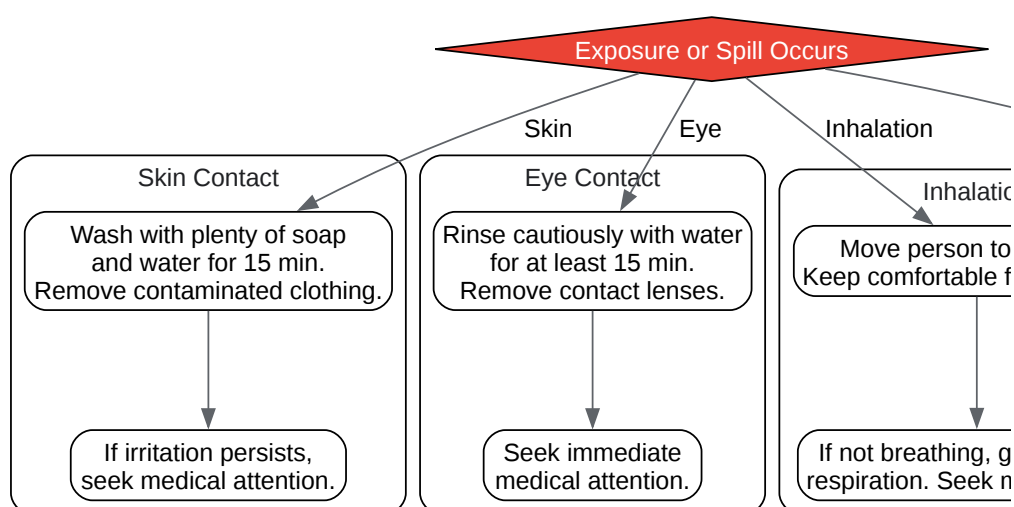
Parameter	Condition
Temperature	Ambient room temperature (15-25°C).[4] A cool, dark place (<15°C) for long-term stability.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen) if possible.
Container	Keep in the original, tightly sealed container.
Location	A designated, locked cabinet for non-combustible solids (Storage Class 3).
Incompatibles	Strong oxidizing agents, strong bases.

Stability: The compound is stable under recommended storage conditions.[7] Avoid exposure to heat, flames, and sparks.[10]

Emergency Response Protocols

Rapid and correct response to an emergency can significantly reduce harm.

Emergency Response Decision Tree

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Caption: Decision tree for emergency response actions.

First Aid Measures

- Ingestion: Harmful if swallowed.[7] Rinse mouth. Call a POISON CENTER or doctor immediately.[11] Do not induce vomiting.[9]
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9] Wear self-contained breathing apparatus (SCBA) for firefighting if nec

Waste Disposal

All waste containing **4-(Difluoromethoxy)nitrobenzene** must be treated as hazardous.

- Collect surplus material and contaminated items (gloves, wipes, absorbent) in a designated, labeled, and sealed container.
- Dispose of the contents and the container in accordance with local, regional, and national hazardous waste regulations.[7][11] Do not empty into dr

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